

Technical Support Center: Bisoctrizole (Tinosorb M) Formulation Guide

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Compound of Interest

Compound Name: *Bisoctrizole*

Cat. No.: *B1663556*

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to address challenges related to **Bisoctrizole** (Methylene Bis-Benzotriazolyl Tetramethylbutylphenol) agglomeration in sunscreen formulations.

Frequently Asked Questions (FAQs)

Q1: What is **Bisoctrizole** and why is it prone to agglomeration?

A1: **Bisoctrizole**, often known by its trade name Tinosorb M, is a broad-spectrum UV filter. It is unique in that it is an organic compound manufactured as microfine particles, typically less than 200 nm in diameter.^[1] This particulate nature, combined with its poor solubility in both water and oil phases, makes it inherently prone to agglomeration, or clumping together.^[1] Proper dispersion and stabilization are crucial to maintain its efficacy and the aesthetic quality of the final sunscreen product.

Q2: In what form is **Bisoctrizole** typically supplied?

A2: To mitigate issues with agglomeration during formulation, **Bisoctrizole** is commonly supplied as a 50% aqueous suspension or a pre-dispersed paste.^{[1][2]} These commercial preparations, such as Tinosorb M, contain stabilizers to ensure the particles remain well-dispersed.^[3]

Q3: What are the key excipients used to stabilize **Bisoctrizole** dispersions?

A3: The most common and effective excipients for stabilizing **Bisotrizole** are a combination of a surfactant and a thickening agent. Specifically, decyl glucoside acts as a non-ionic surfactant to wet the particles and prevent them from clumping, while xanthan gum is a polysaccharide that increases the viscosity of the aqueous phase, thereby hindering particle settling and aggregation.

Q4: How does **Bisotrizole** agglomeration affect sunscreen performance?

A4: Agglomeration of **Bisotrizole** particles can have several negative impacts on a sunscreen formulation. It can lead to a decrease in the Sun Protection Factor (SPF) and UVA protection as the effective surface area of the UV filter is reduced. Furthermore, it can negatively affect the sensory properties of the product, potentially causing a gritty feel and a non-uniform appearance on the skin.

Q5: Can **Bisotrizole** be used in cold process formulations?

A5: Yes, commercially available **Bisotrizole** dispersions, like Tinosorb® M, are suitable for cold process formulations. This is a significant advantage as it can simplify the manufacturing process and reduce energy costs. The pre-dispersed form allows for post-addition to emulsions.

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Visible white specks or gritty texture in the final formulation.	Agglomeration of Bisotrizole particles.	<ul style="list-style-type: none">- Ensure adequate high-shear mixing is applied when incorporating the Bisotrizole dispersion into the formulation.- Verify the compatibility of the Bisotrizole dispersion with other ingredients in your formulation. Certain electrolytes or polymers can disrupt the stability of the dispersion.- If preparing a dispersion from Bisotrizole powder, ensure sufficient concentration of a suitable dispersant (e.g., decyl glucoside) and thickener (e.g., xanthan gum) is used.
Decrease in viscosity or separation of the final product over time.	Insufficient stabilization of the Bisotrizole suspension, leading to settling.	<ul style="list-style-type: none">- Increase the concentration of the thickening agent, such as xanthan gum, in the aqueous phase. A typical usage level for xanthan gum in cosmetic formulations is between 0.1% and 2%.- Ensure the pH of the final formulation is within the stable range for the thickener used. Xanthan gum is stable over a wide pH range (pH 3-12).
Inconsistent SPF or UVA protection values between batches.	Non-uniform distribution of Bisotrizole particles.	<ul style="list-style-type: none">- Standardize the mixing speed and time during the incorporation of the Bisotrizole dispersion.- Utilize high-shear homogenization to ensure a uniform particle size

White cast on the skin after application.		distribution throughout the batch. - Perform particle size analysis on different batches to ensure consistency.
	While Bisotrizole is a microfine particle, some whitening effect can occur, especially at higher concentrations. Agglomeration can worsen this effect.	- Ensure optimal dispersion of the Bisotrizole particles to minimize the whitening effect. - Consider combining Bisotrizole with other organic UV filters to potentially reduce the required concentration of Bisotrizole while maintaining a high SPF. Bisotrizole has a synergistic effect with oil-soluble UV filters.

Quantitative Data Summary

The following table summarizes the typical composition of a commercial 50% aqueous **Bisotrizole** dispersion. These values can serve as a starting point for formulation development, but optimization for specific product matrices is recommended.

Component	Function	Typical Concentration (% w/w)
Methylene Bis-Benzotriazolyl Tetramethylbutylphenol	UV Filter	46.0 - 55.0
Decyl Glucoside	Dispersant/Surfactant	6.0 - 10.0
Xanthan Gum	Thickener/Stabilizer	0.1 - 0.5
Propylene Glycol	Wetting Agent	0.2 - 0.6
Water	Vehicle	40.0 - 42.0

Data compiled from publicly available information on commercial **Bisotrizole** dispersions.

Experimental Protocols

Protocol 1: Preparation of a Stable Bisoctrizole Dispersion

This protocol outlines the general steps for preparing a stable aqueous dispersion of **Bisoctrizole** from its powder form.

- Preparation of the Aqueous Phase:
 - In a suitable vessel, combine deionized water and propylene glycol.
 - Slowly add xanthan gum to the vortex of the water/glycol mixture under continuous stirring to prevent clumping. Mix until fully hydrated and a uniform gel is formed.
- Preparation of the **Bisoctrizole** Slurry:
 - In a separate vessel, add decyl glucoside.
 - Slowly add the **Bisoctrizole** powder to the decyl glucoside under constant mixing to create a smooth, lump-free paste. This step is crucial for wetting the powder particles.
- Dispersion:
 - Add the **Bisoctrizole** slurry to the aqueous phase under continuous mixing.
 - Homogenize the mixture using a high-shear mixer (e.g., rotor-stator homogenizer) until a fine, uniform dispersion is achieved. The exact speed and time will depend on the equipment and batch size and should be optimized.
- Quality Control:
 - Measure the particle size distribution of the dispersion using a suitable technique such as dynamic light scattering (DLS) or laser diffraction to ensure the desired particle size (<200 nm) and absence of large agglomerates.
 - Assess the viscosity and pH of the final dispersion.

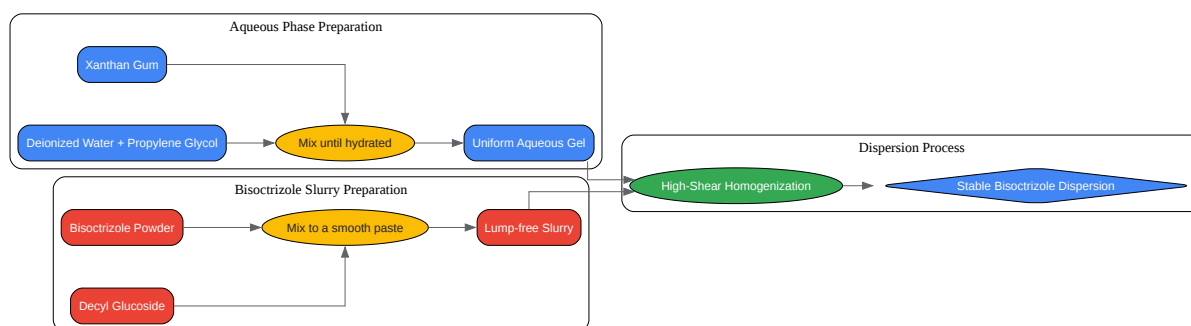
Protocol 2: Incorporation of **Bisoctrizole** Dispersion into an O/W Emulsion

This protocol describes the incorporation of a pre-made **Bisoctrizole** dispersion into an oil-in-water (O/W) sunscreen formulation.

- Prepare the Oil Phase:
 - Combine all oil-soluble ingredients, including other UV filters, emollients, and emulsifiers, in a vessel.
 - Heat the oil phase to 75-80°C until all components are melted and uniform.
- Prepare the Water Phase:
 - In a separate vessel, combine water, humectants, and any water-soluble polymers (excluding the **Bisoctrizole** dispersion for now).
 - Heat the water phase to 75-80°C.
- Emulsification:
 - Slowly add the oil phase to the water phase under high-shear homogenization to form a stable emulsion.
 - Continue homogenization for a predetermined time to achieve the desired droplet size.
- Cooling and Addition of **Bisoctrizole**:
 - Begin cooling the emulsion under gentle stirring.
 - Once the emulsion has cooled to below 40°C, add the **Bisoctrizole** dispersion slowly while stirring.
 - It is advisable to briefly homogenize the formulation again after the addition of the **Bisoctrizole** dispersion to ensure uniform distribution, but excessive shear should be avoided to prevent breaking the emulsion.

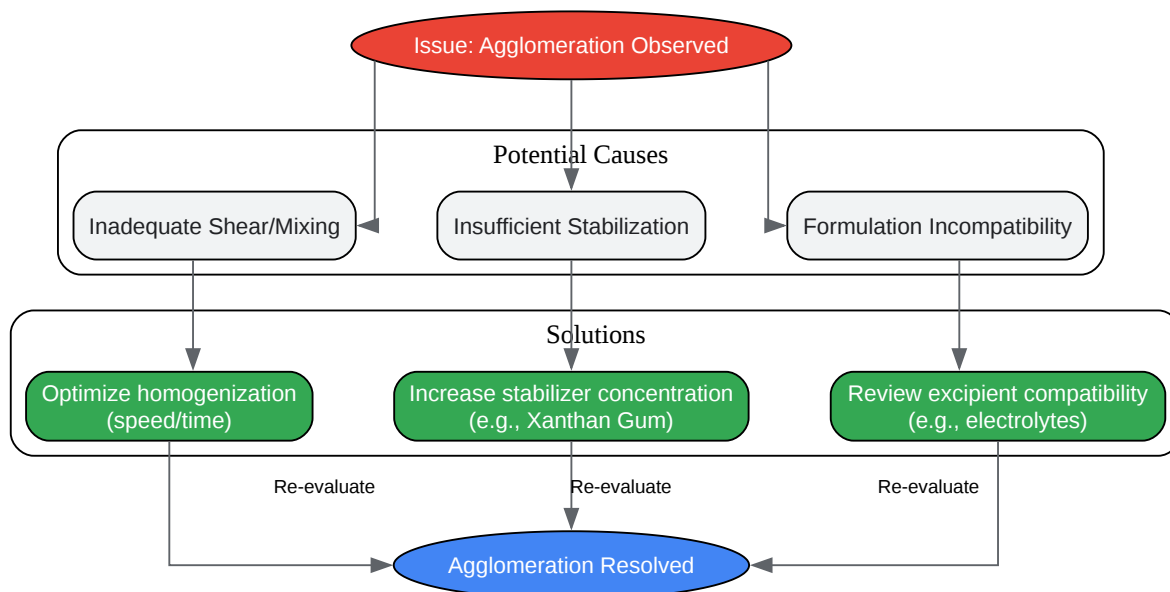
- Final Adjustments:
 - Add any temperature-sensitive ingredients, such as preservatives and fragrances.
 - Adjust the pH of the final formulation if necessary.
 - Mix until uniform.

Visualizations



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Caption: Workflow for preparing a stable **Bisoctrizole** dispersion.



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Caption: Troubleshooting logic for **Bisotrizole** agglomeration.

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